

4-(2-Methoxyethoxy)aniline ¹H NMR and ¹³C NMR spectral analysis

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Compound of Interest

Compound Name: 4-(2-Methoxyethoxy)aniline

Cat. No.: B1350914

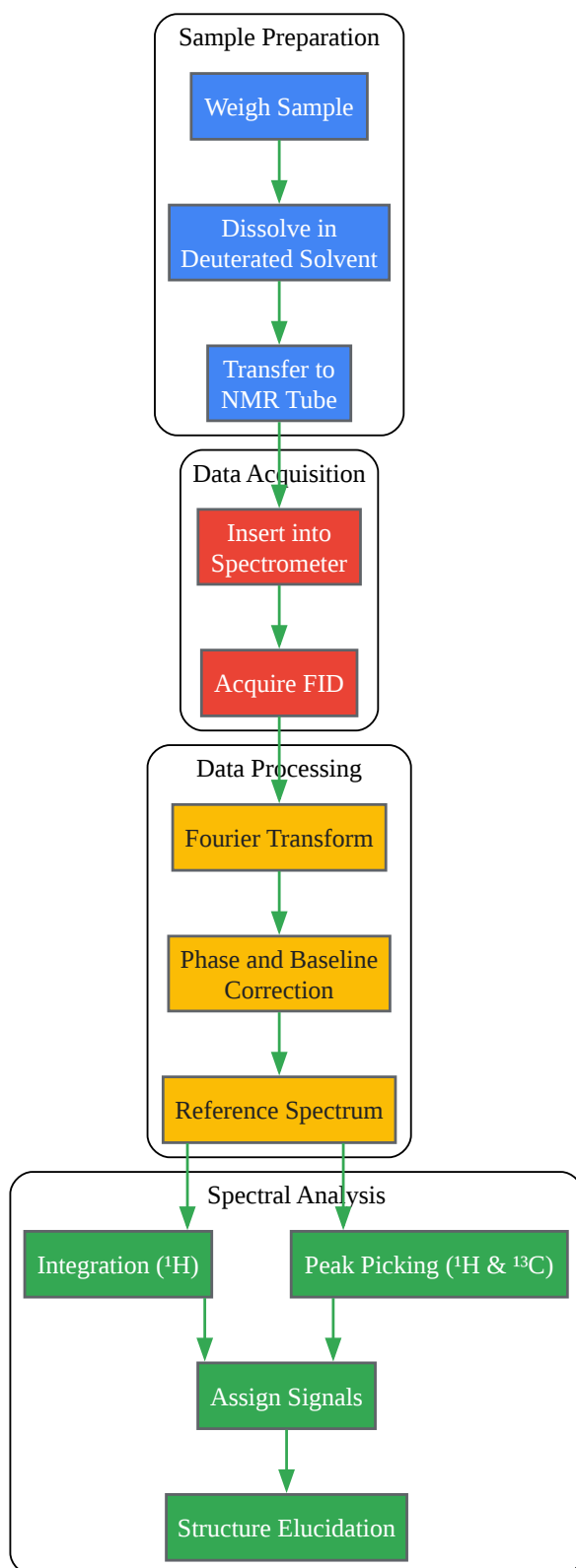
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Introduction

This technical guide provides a detailed analysis of the predicted ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectra of **4-(2-Methoxyethoxy)aniline**. This document is intended for professionals who utilize NMR spectroscopy for the structural elucidation and analysis of chemical compounds. The guide presents predicted quantitative data in clearly structured tables, outlines standard experimental protocols for NMR data acquisition, and includes visualizations of the molecular structure and the analytical workflow.

Molecular Structure

The chemical structure of **4-(2-Methoxyethoxy)aniline** is depicted below, with atoms systematically numbered to facilitate clear correlation with the predicted NMR spectral data presented in the subsequent sections.



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